

Experimental Protocol: Seahorse XF Analyzer OCR Assay

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Compound Focus: Bay-876

CAS No.: 1799753-84-6

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This protocol is adapted from methodologies described in the search results and follows standard procedures for a Cell Mito Stress Test [1] [2].

Cell Preparation and BAY-876 Treatment

- **Cell Seeding:** Plate cells in XF96 or XF24 cell culture microplates at an optimal density (e.g., 20,000-40,000 cells per well for a 96-well plate) determined by your cell type. Ensure a confluency of 70-90% at the time of the assay.
- **BAY-876 Treatment:** Treat cells with your chosen concentrations of **BAY-876** (dissolved in DMSO) for a specified period, typically **24-48 hours** prior to the assay [3]. Include a vehicle control (e.g., 0.1% DMSO).
 - **Reference Concentration:** Studies have used a range of concentrations. A concentration of **3 μM** is a referenced point for observing metabolic effects in sensitive cell lines [3] [2].

Assay Reagent Preparation

- **XF Assay Medium:** On the day of the assay, prepare XF Base Medium (without glucose, L-glutamine, or sodium pyruvate, as per Agilent's recommendations). Supplement with 10 mM glucose, 1 mM pyruvate, and 2 mM L-glutamine (final concentrations). Adjust pH to 7.4 at 37°C.
- **Inhibitor Stocks:**
 - **Oligomycin:** 10 μM final concentration (ATP synthase inhibitor).

- **FCCP:** 1-2 μM final concentration (Mitochondrial uncoupler). The optimal concentration should be determined by a titration experiment.
- **Rotenone & Antimycin A:** 0.5 μM final concentration each (Complex I and III inhibitors).

Seahorse XF Analyzer Run

- **Equilibration:** Replace the cell culture medium with the prepared XF Assay Medium and incubate the cell culture microplate in a **non-CO₂ incubator for 45-60 minutes** before the assay.
- **Calibration:** Load the sensor cartridge and utility plate containing the inhibitors into the analyzer for calibration.
- **Assay Program:** Execute a standard Mito Stress Test program with the following measurement cycle:
 - **Basal Measurement:** 3-5 cycles (Mix: 2-3 minutes, Wait: 2 minutes, Measure: 3-5 minutes).
 - **Oligomycin Injection:** Measure 3-5 cycles.
 - **FCCP Injection:** Measure 3-5 cycles.
 - **Rotenone & Antimycin A Injection:** Measure 3-5 cycles.

Data Interpretation and Key Parameters

After the run, the analyzer software generates an OCR trace. The following key metabolic parameters are calculated from the data:

Table 1: Key Mitochondrial Parameters Derived from OCR Assay

Parameter	Definition	Biological Meaning
Basal Respiration	OCR measured before any injections.	The baseline OCR used to meet cellular ATP demand.
ATP-linked Respiration	The drop in OCR after Oligomycin injection.	The portion of basal respiration used for mitochondrial ATP production.
Maximal Respiration	The OCR after FCCP injection.	The maximum respiratory capacity of the cell.

Parameter	Definition	Biological Meaning
Spare Respiratory Capacity	Maximal Respiration - Basal Respiration.	The cell's ability to respond to increased energy demand.
Non-mitochondrial Respiration	OCR after Rotenone/Antimycin A injection.	Oxygen consumption from non-mitochondrial sources.

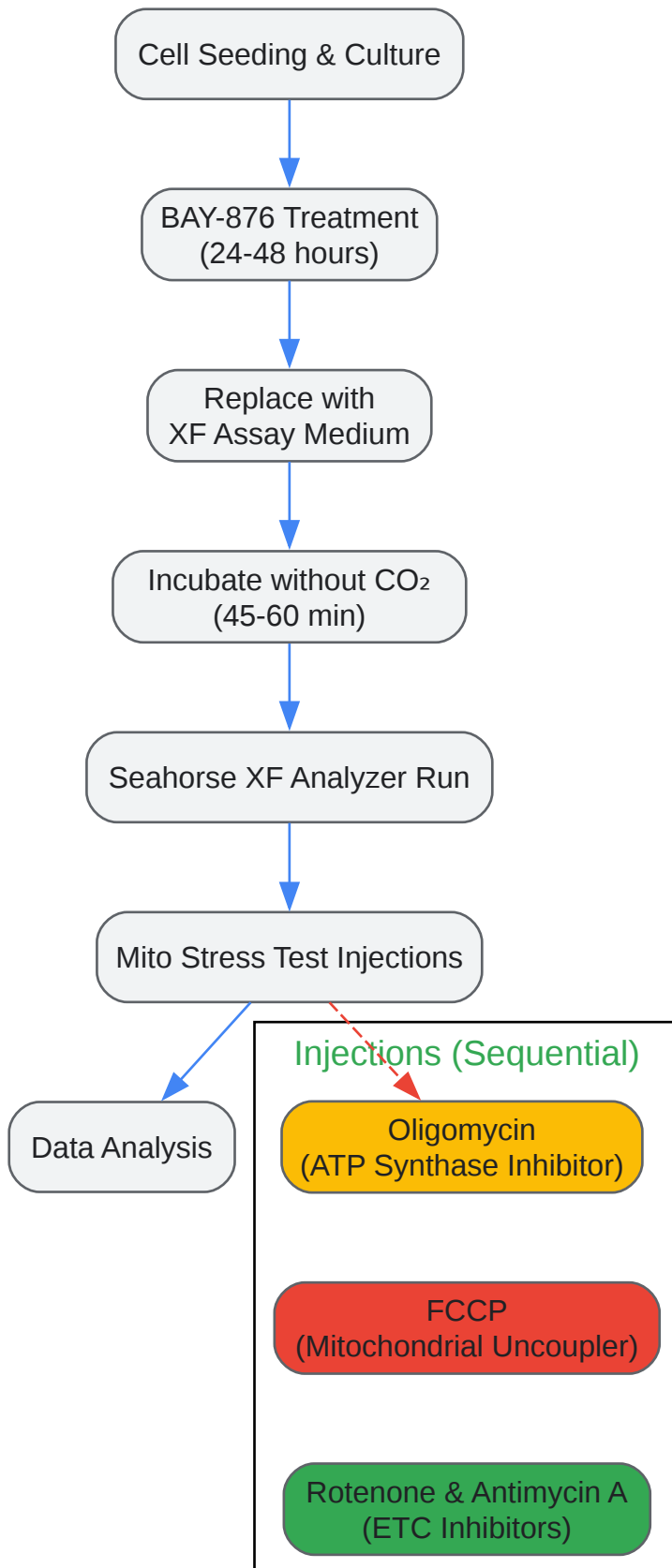
Expected Outcome with BAY-876: In **BAY-876** sensitive cells, you may observe an **increase in Basal and/or Maximal Respiration**, indicating a compensatory shift towards mitochondrial metabolism after GLUT1 inhibition and glycolysis suppression [3] [4]. Conversely, resistant cell lines with high basal OXPHOS may show different adaptation patterns [2].

Application Notes for Researchers

- **Cell Line Considerations:** The metabolic response to **BAY-876** is highly cell-type dependent. For instance, **RB1-positive triple-negative breast cancer (TNBC)** cells with high glycolytic rates are often sensitive to GLUT1 inhibition, while RB1-negative cells are more resistant [2].
- **Combination Studies:** **BAY-876** can be effectively combined with mitochondrial inhibitors (e.g., Niclosamide, Pyrvinium pamoate) to simultaneously target glycolysis and oxidative phosphorylation, inducing a synergistic "metabolic crisis" [1].
- **Integrated Readouts:** For a comprehensive metabolic profile, run the **Glycolysis Stress Test** in parallel with the Mito Stress Test. Correlate OCR data with other endpoints like **apoptosis assays (caspase 3/7)** and **intracellular ROS measurements** to link metabolic changes to phenotypic outcomes [3] [2].

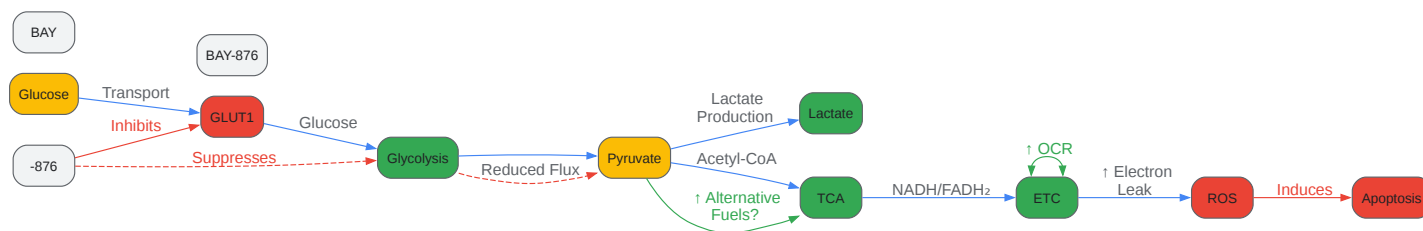
Experimental Workflow and Metabolic Pathways

To help you visualize the entire experimental process and the underlying biology, the following diagrams outline the protocol workflow and the metabolic shifts induced by **BAY-876**.



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Diagram 1: Experimental workflow for the Seahorse XF Cell Mito Stress Test following **BAY-876** treatment, showing the sequential injection steps.



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Diagram 2: Simplified model of the metabolic shift induced by **BAY-876**. By inhibiting GLUT1, **BAY-876** blocks glucose uptake and glycolysis, leading to a compensatory increase in mitochondrial respiration (OCR) that can elevate ROS production and trigger apoptosis [3] [4] [2].

Key Takeaways

- **BAY-876 induces a measurable metabolic shift** from glycolysis to mitochondrial respiration in sensitive cancer cells, detectable via OCR assays [3] [4].
- **Cell line context is critical**; response depends on factors like basal metabolic state and genetic background (e.g., RB1 status) [2].
- **Combination with mitochondrial inhibitors** is a promising strategy to enhance anti-tumor efficacy by blocking metabolic compensation [1].

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